

Btk-IN-19: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Btk-IN-19
Cat. No.: B15140693

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Btk-IN-19 is a potent and reversible inhibitor of Bruton's tyrosine kinase (BTK).[1] BTK is a critical non-receptor tyrosine kinase in the B-cell antigen receptor (BCR) and cytokine receptor signaling pathways. Its dysregulation is implicated in various B-cell malignancies and autoimmune diseases. **Btk-IN-19** offers a valuable tool for in vitro and in vivo studies aimed at understanding the role of BTK in these pathological conditions and for the development of novel therapeutic agents. This document provides detailed application notes and protocols for the effective use of **Btk-IN-19** in a research setting.

Physicochemical Properties

Property	Value	Reference
Molecular Weight	445.34 g/mol	[1]
Formula	C ₂₁ H ₂₂ Cl ₂ N ₆ O	[2]
Appearance	Solid	[2]
Mechanism of Action	Reversible BTK inhibitor	[1]

Solubility and Stock Solution Preparation

Proper solubilization and storage of **Btk-IN-19** are crucial for maintaining its activity and ensuring experimental reproducibility.

Solubility Data

The solubility of **Btk-IN-19** has been determined in common laboratory solvents. It is recommended to perform a small-scale solubility test before preparing a large stock solution.

Solvent	Solubility	Notes
DMSO (Dimethyl Sulfoxide)	≥ 10 mM	For a similar compound, BTK IN-1, the solubility in DMSO is reported to be 77 mg/mL (200.07 mM).[3] It is advisable to use fresh, anhydrous DMSO to avoid decreased solubility due to moisture absorption.[3]
Ethanol	Sparingly soluble	For a similar BTK inhibitor, Fenebrutinib, the solubility in ethanol is approximately 5 mg/mL. This suggests that Btk-IN-19 may have limited solubility in ethanol.

Stock Solution Preparation Protocol

This protocol provides a general guideline for preparing a **Btk-IN-19** stock solution.

Materials:

- **Btk-IN-19** powder
- Anhydrous DMSO
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibrate:** Allow the vial of **Btk-IN-19** powder to reach room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Btk-IN-19** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM). To prepare a 10 mM stock solution, dissolve 4.45 mg of **Btk-IN-19** in 1 mL of DMSO.
- **Dissolution:** Vortex the solution gently until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can be used to aid dissolution if necessary.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This will minimize freeze-thaw cycles, which can degrade the compound.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Storage and Stability

Proper storage is essential to maintain the integrity of **Btk-IN-19** stock solutions.

Storage Condition	Powder	Stock Solution in DMSO
-20°C	Up to 3 years	Up to 1 year (for a similar BTK inhibitor)
-80°C	Up to 2 years (for a similar BTK inhibitor)	

Note: It is strongly recommended to avoid repeated freeze-thaw cycles of the stock solution. For aqueous solutions, it is not recommended to store them for more than one day.

Experimental Protocols

In Vitro Kinase Assay

This protocol outlines a general procedure for assessing the inhibitory activity of **Btk-IN-19** on BTK in a cell-free system.

Materials:

- Recombinant active BTK enzyme
- Kinase assay buffer
- ATP
- Substrate (e.g., a specific peptide or poly(Glu, Tyr) 4:1)
- **Btk-IN-19** stock solution
- Detection reagent (e.g., ADP-Glo™ Kinase Assay)
- 96-well plates

Procedure:

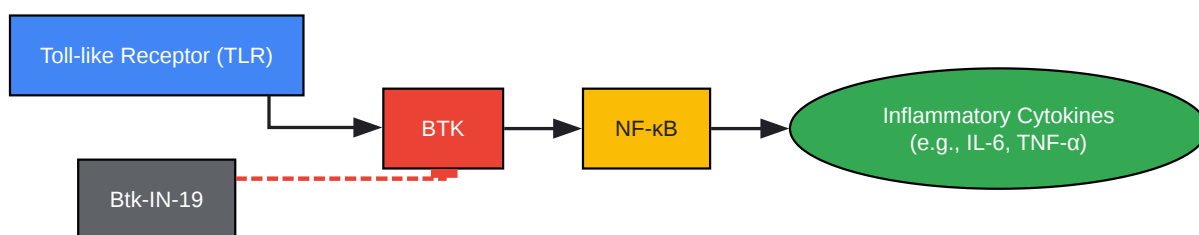
- Prepare Reagents: Thaw all reagents on ice. Prepare serial dilutions of **Btk-IN-19** in kinase assay buffer.
- Enzyme and Inhibitor Incubation: Add the diluted **Btk-IN-19** and recombinant BTK enzyme to the wells of a 96-well plate. Incubate for a predetermined time (e.g., 15-30 minutes) at room temperature to allow for inhibitor binding.
- Initiate Reaction: Add the ATP and substrate solution to each well to start the kinase reaction.
- Incubation: Incubate the plate at 30°C for the desired reaction time (e.g., 60 minutes).
- Detection: Stop the reaction and measure the kinase activity using a suitable detection reagent according to the manufacturer's instructions.

- Data Analysis: Calculate the IC₅₀ value of **Btk-IN-19** by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Signaling Pathway and Experimental Workflow

BTK Signaling Pathway

Btk-IN-19 exerts its effect by inhibiting Bruton's tyrosine kinase (BTK), a key component of the B-cell receptor (BCR) and Toll-like receptor (TLR) signaling pathways. Upon activation of these receptors, BTK is recruited to the plasma membrane and phosphorylated, leading to the activation of downstream signaling cascades, including the NF- κ B pathway. This ultimately results in the transcription of genes involved in cell proliferation, survival, and the production of inflammatory cytokines.

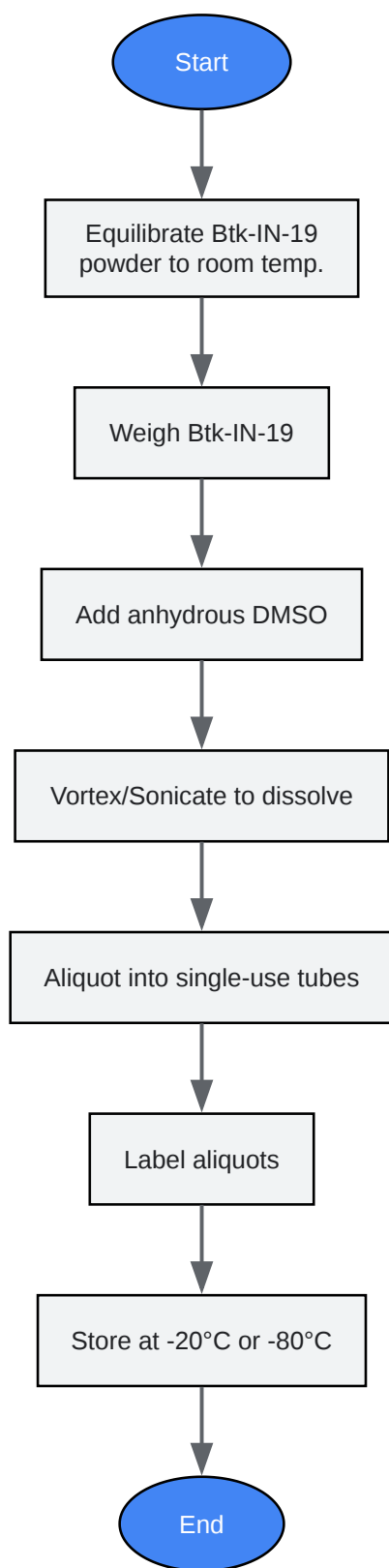


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Caption: **Btk-IN-19** inhibits BTK, blocking downstream NF- κ B activation.

Experimental Workflow for Stock Preparation

The following diagram illustrates the logical flow for preparing a stock solution of **Btk-IN-19**.



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Caption: Workflow for preparing **Btk-IN-19** stock solution.

Safety Precautions

Btk-IN-19 is intended for research use only. Standard laboratory safety practices should be followed when handling this compound. It is recommended to consult the Safety Data Sheet (SDS) for detailed safety information. General precautions include:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, wash the affected area immediately with plenty of water.

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